

Chemical and physical properties of Prothipendyl hydrochloride monohydrate

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Compound of Interest

Compound Name: *Prothipendyl hydrochloride monohydrate*

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An In-depth Technical Guide to the Chemical and Physical Properties of **Prothipendyl Hydrochloride Monohydrate**

Introduction

Prothipendyl hydrochloride monohydrate is an azaphenothiazine derivative recognized for its neuroleptic, anxiolytic, antiemetic, and antihistaminic properties.[1][2][3] It is utilized in research for its effects on psychomotor agitation, sleep disorders, and anxiety.[4] This technical guide provides a comprehensive overview of its chemical and physical properties, experimental protocols for its characterization, and its mechanism of action, intended for researchers, scientists, and professionals in drug development.

Chemical Properties

Prothipendyl hydrochloride monohydrate is the monohydrate hydrochloride salt of Prothipendyl.[1] It is structurally related to other phenothiazines but is distinguished by the presence of a nitrogen atom in one of the tricyclic rings, classifying it as an azaphenothiazine.[3]

Property	Value	Reference
IUPAC Name	N,N-dimethyl-3-pyrido[3,2-b][1][5]benzothiazin-10-ylpropan-1-amine;hydrate;hydrochloride	[6]
Molecular Formula	C16H19N3S·HCl·H2O	[1]
Molecular Weight	339.88 g/mol	[1][6]
CAS Number	70145-94-7	[1][6]
Chemical Structure	An azaphenothiazine derivative	[1]
Reactivity	Undergoes oxidation to its sulfoxide form.[1]	[1]

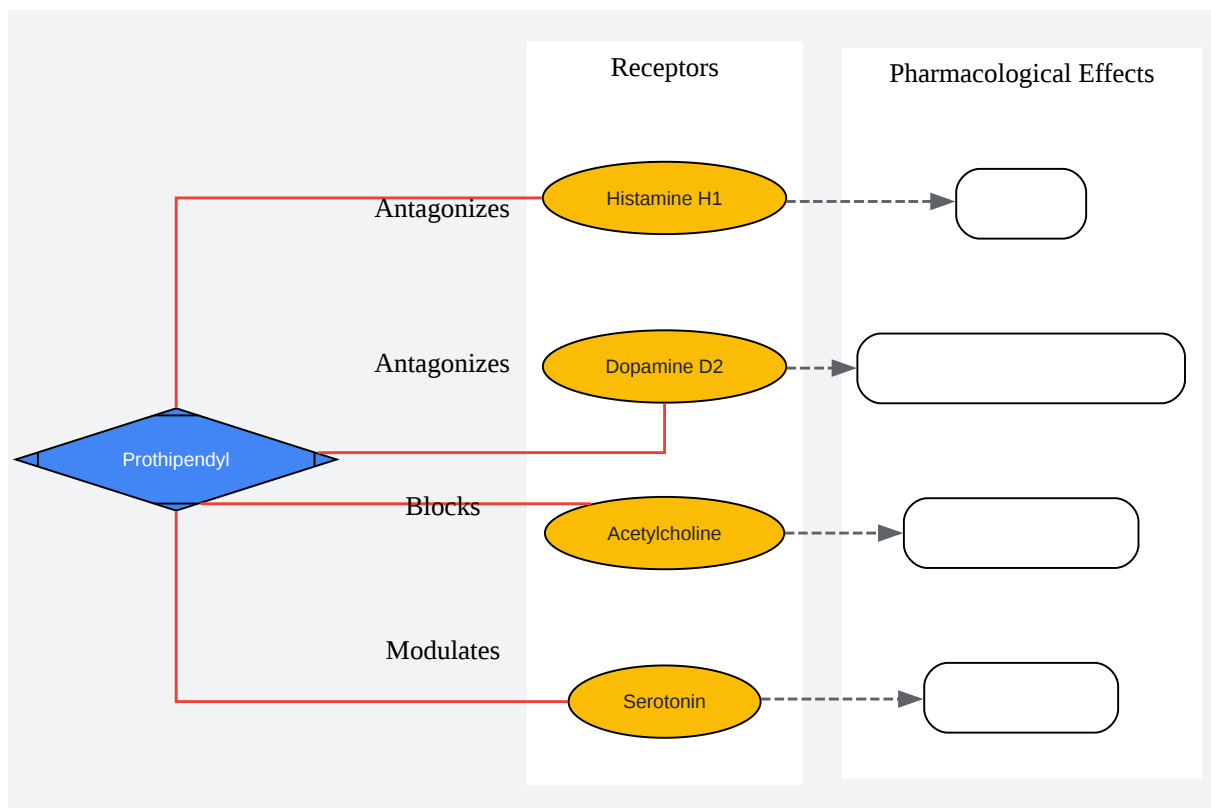
Physical Properties

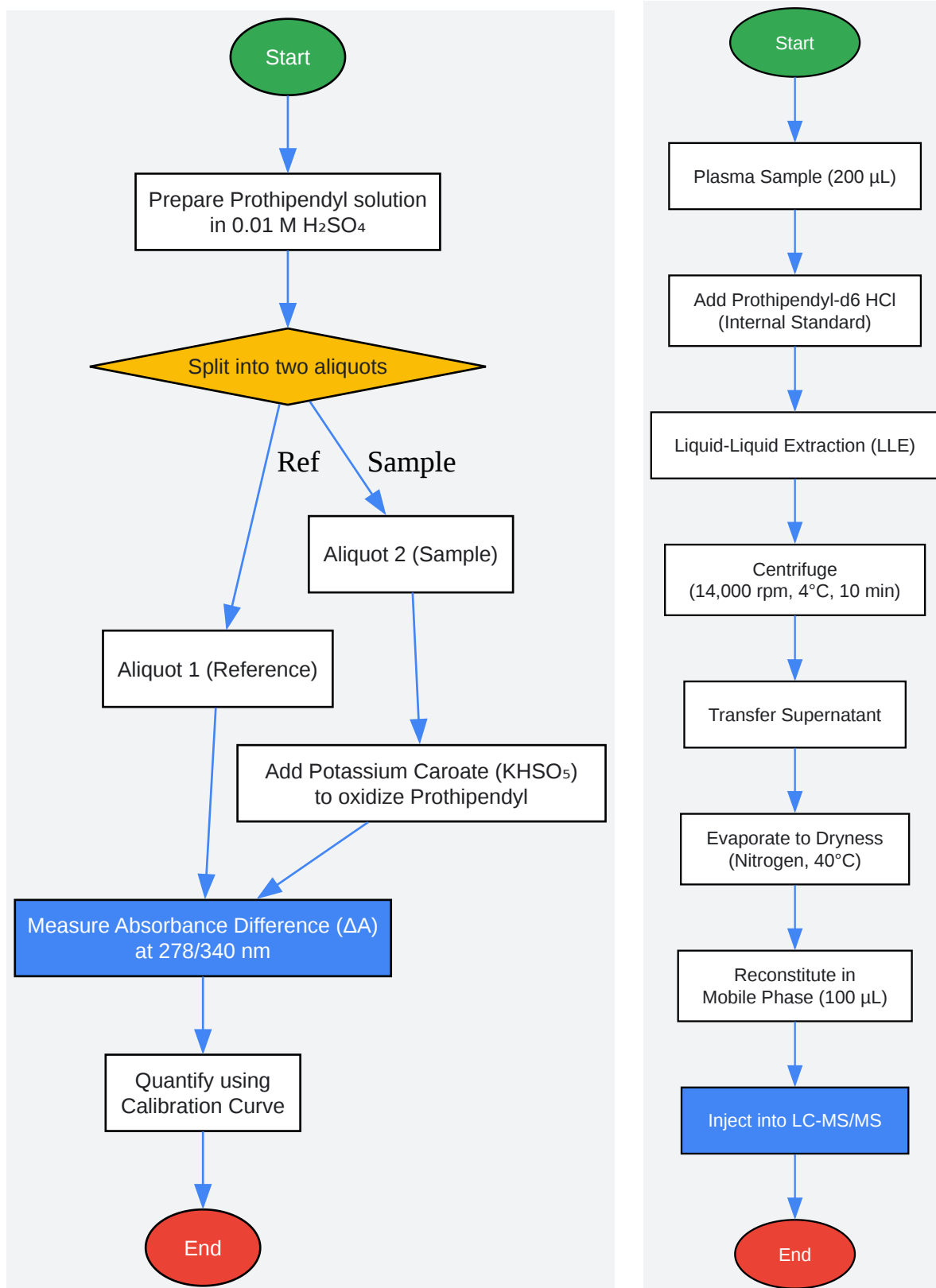
The physical characteristics of **Prothipendyl hydrochloride monohydrate** are crucial for its formulation and stability.

Property	Value	Reference
Appearance	Pastel yellow to greenish-yellow, odorless, crystalline powder	[1]
Melting Point	108 °C (for the anhydrous hydrochloride form)	[7]
Solubility	Soluble in DMSO and Methanol	[8]
Stability	Sensitive to light and oxidative degradation.[1] Stable in solutions prepared with 0.01 mol/L sulfuric acid.[1]	[1]
Storage	Store at 2°C to 8°C.	[1][7]

Mechanism of Action

Prothipendyl hydrochloride exerts its pharmacological effects through a multi-receptor antagonist mechanism.^{[1][2]} Its primary activity involves the antagonism of histamine H1 and dopamine D2 receptors.^{[1][2][5]} Additionally, it exhibits moderate anticholinergic effects by blocking acetylcholine receptors and modulates the serotonergic system.^{[1][2][5]} The antagonism of H1 receptors is linked to its sedative effects, while the blockade of D2 receptors contributes to its neuroleptic properties.^{[2][5]} Prothipendyl is also a substrate for several cytochrome P450 isozymes, including CYP1A2, CYP2D6, CYP2C19, and CYP3A4.^[4]





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Address: 3281 E Guasti Rd

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